

How to avoid corrosion when working with selenic acid

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Technical Support Center: Working with Selenic Acid

This technical support center provides guidance for researchers, scientists, and drug development professionals on how to avoid corrosion when working with **selenic acid**. **Selenic acid** (H₂SeO₄) is a strong, oxidizing acid that is highly corrosive to many materials.[1][2] Proper material selection and handling procedures are crucial to ensure the integrity of experiments and the safety of laboratory personnel.

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **selenic acid**.



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Issue	Possible Cause	Recommended Action	
Discoloration or etching of stainless steel equipment (e.g., reactors, fittings).	Direct contact with selenic acid. Selenic acid is a strong oxidizing acid and can attack even corrosion-resistant alloys like stainless steel, especially at elevated temperatures and concentrations.[3]	Immediately cease the experiment and safely transfer the selenic acid to a compatible container (e.g., glass, PTFE). For future experiments, use equipment fabricated from more resistant materials such as Hastelloy C-276 or utilize PTFE liners. For mild conditions, lower concentrations and temperatures may reduce the corrosion rate of 316 stainless steel.[3][4][5]	
Swelling, cracking, or discoloration of plastic components (e.g., tubing, seals).	Incompatible polymer in contact with selenic acid. Strong oxidizing acids can cause degradation of many common plastics through mechanisms like chain scission and oxidation.	Replace the compromised components with materials known for their high resistance to strong oxidizing acids, such as Polytetrafluoroethylene (PTFE) or Perfluoroelastomers (FFKM).[6][7][8][9] Avoid using elastomers like Viton without verifying compatibility for the specific grade and application, as some formulations may degrade.[10][11][12][13][14]	



Unexpected gas evolution from a metallic reaction vessel.	Reaction of selenic acid with an incompatible metal. Selenic acid reacts with active metals to produce hydrogen gas and/or toxic gases.	This is a hazardous situation. If safe to do so, terminate the reaction by cooling and dilution with a large amount of water. Ensure adequate ventilation and evacuate the area if necessary. Review material compatibility before restarting the experiment.
Corrosion at weld joints in metallic equipment.	Weld decay or sensitization of the alloy. The heat from welding can sometimes reduce the corrosion resistance of the heat-affected zone in some alloys.	Use low-carbon grades of stainless steel (e.g., 316L) or stabilized grades. For highly corrosive environments, alloys like Hastelloy C-276, which have excellent resistance to weld-related corrosion, are recommended.[15]

Frequently Asked Questions (FAQs)

Q1: What are the most important safety precautions when handling **selenic acid** to prevent corrosion of laboratory equipment?

A1: The most critical precautions are to use equipment made of compatible materials, ensure all components are dry before introducing the acid, and operate at the lowest effective temperature and concentration. Always handle **selenic acid** in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including acid-resistant gloves (e.g., PVC or other suitable plastic), safety goggles, and a lab coat.[1]

Q2: How should I store **selenic acid** to minimize corrosion of storage containers and the surrounding environment?

A2: Store **selenic acid** in tightly sealed, original containers in a cool, dry, well-ventilated area away from incompatible materials such as bases, organic compounds, and metals.[16][17][18] Use secondary containment, such as a corrosion-resistant tray, to capture any potential leaks.



Q3: What should I do in the event of a selenic acid spill?

A3: For small spills, you can neutralize the acid with a suitable agent like sodium bicarbonate or a commercial acid spill kit.[16] For larger spills, evacuate the area and follow your institution's emergency procedures.[19][20][21][22] Always wear appropriate PPE during cleanup.[17]

Q4: Can I use glassware for experiments with selenic acid?

A4: Yes, borosilicate glass is generally resistant to **selenic acid** and is a suitable material for many laboratory applications. However, ensure the glassware is free of any cracks or defects.

Data Presentation: Material Compatibility

The following tables summarize the compatibility of various materials with strong oxidizing acids like **selenic acid**. Corrosion rates can be significantly affected by acid concentration, temperature, and the presence of impurities.

Table 1: Corrosion Resistance of Metals and Alloys



Material	Class	Temperatur e Range	Concentrati on	Corrosion Rate (mm/year)	Notes
Carbon Steel	Steel	Ambient	All	> 1.0	Not Recommend ed. Rapidly attacked.[4]
Stainless Steel 316L	Austenitic Stainless Steel	Ambient to 60°C	< 10%	0.1 - 1.0	Use with caution at low concentration s and temperatures. Pitting can occur.[3][4][5]
Hastelloy C- 276	Nickel Alloy	Ambient to 100°C	All	< 0.1	Excellent resistance. Recommend ed for a wide range of conditions. [15][24][25]
Gold	Precious Metal	Hot, Concentrated	High	-	Dissolves in hot, concentrated selenic acid.

Note: Corrosion rates for **selenic acid** are not widely available. The data presented for stainless steel and Hastelloy are based on their performance in other strong oxidizing acids and should be used as a guideline. It is strongly recommended to perform specific testing for critical applications.

Table 2: Compatibility of Polymers and Elastomers



Material	Class	Temperature Limit	Compatibility Rating	Notes
Polytetrafluoroet hylene (PTFE)	Fluoropolymer	~260°C	Excellent	Highly resistant to most acids, including strong oxidizing acids. [27][28]
Perfluoroelastom er (FFKM)	Fluoroelastomer	~327°C	Excellent	Offers the broadest chemical resistance among elastomers.[6]
Viton® (FKM)	Fluoroelastomer	Varies by grade	Fair to Good	Some grades may show swelling or degradation. Compatibility testing is essential.[10][11] [12][13][14]
Polyvinyl Chloride (PVC)	Thermoplastic	~60°C	Good	Suitable for handling and temporary storage at ambient temperatures.
Natural Rubber	Elastomer	Ambient	Not Recommended	Degrades rapidly upon contact.

Experimental Protocols

Methodology for Immersion Corrosion Testing of Metals

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This protocol is adapted from ASTM G31, "Standard Guide for Laboratory Immersion Corrosion Testing of Metals".[30][31]

• Specimen Preparation:

- Cut metallic specimens to a standard size (e.g., 50 mm x 20 mm x 2 mm).
- Measure the dimensions and surface area of each specimen.
- Clean the specimens by degreasing with a suitable solvent (e.g., acetone) and then rinsing with deionized water.
- Dry and weigh the specimens to the nearest 0.1 mg.

Test Procedure:

- Place the selenic acid solution of the desired concentration in a glass reaction vessel.
- Suspend the specimens in the solution using a non-metallic holder (e.g., PTFE). Ensure
 the specimens are fully immersed and not in contact with each other or the vessel walls.
- Maintain the solution at the specified test temperature for the duration of the experiment (e.g., 24, 48, 96 hours).
- After the exposure time, carefully remove the specimens from the solution.

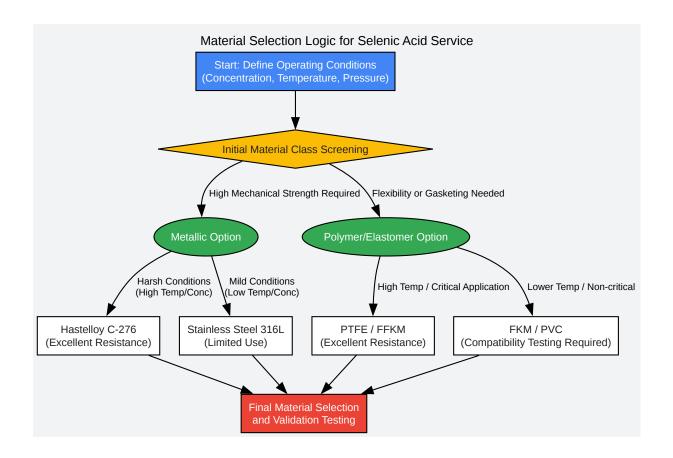
Post-Test Analysis:

- Clean the specimens to remove corrosion products according to ASTM G1 procedures.
 [32] This may involve gentle brushing with a non-metallic brush or using a specific chemical cleaning solution that does not attack the base metal.
- Rinse the cleaned specimens with deionized water and dry them thoroughly.
- Weigh the specimens to the nearest 0.1 mg.
- Calculate the mass loss and determine the corrosion rate in millimeters per year
 (mm/year) using the following formula: Corrosion Rate (mm/year) = (8.76 x 10⁴ * W) / (A *



T * D) Where: W = Mass loss in grams A = Surface area in cm^2 T = Exposure time in hours D = Density of the material in g/cm³

Mandatory Visualization



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Caption: Material selection flowchart for **selenic acid** applications.

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